

How to prepare DNDI-6148 stock solutions for experiments

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Compound of Interest

Compound Name: DNDI-6148

Cat. No.: B15558969

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Application Notes and Protocols for DNDI-6148

For Researchers, Scientists, and Drug Development Professionals

Introduction

DNDI-6148 is a novel benzoxaborole compound identified as a preclinical candidate for the treatment of visceral leishmaniasis.[1] It exhibits potent in vitro and in vivo activity against various Leishmania species, including *L. donovani* and *L. infantum*. [2][3] These application notes provide detailed protocols for the preparation of **DNDI-6148** stock solutions for experimental use, along with information on its mechanism of action and handling.

Chemical and Physical Properties

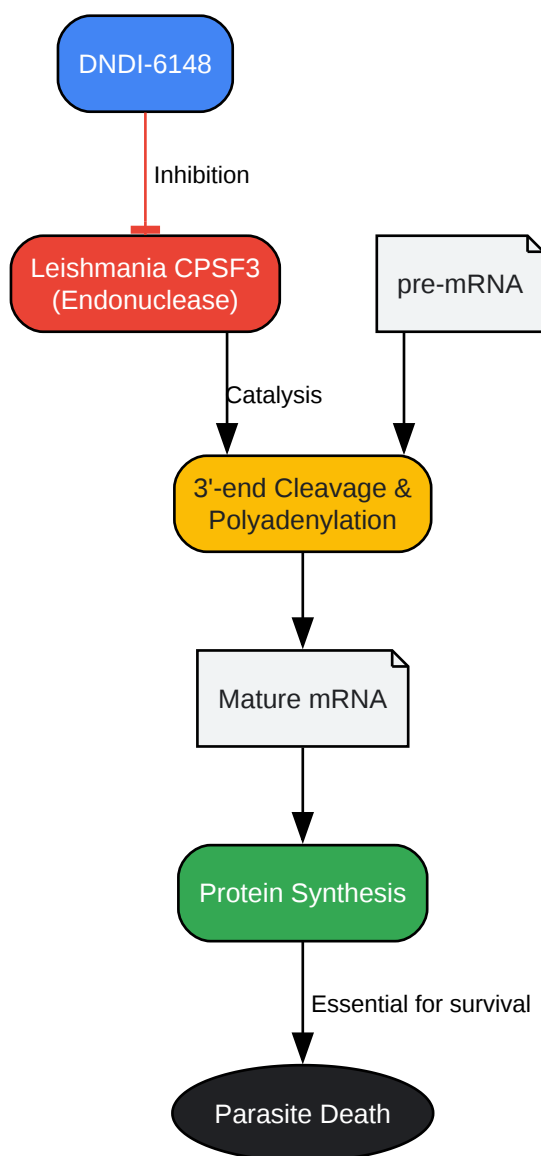
A summary of the key chemical and physical properties of **DNDI-6148** is provided in the table below. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Chemical Formula	C ₁₆ H ₁₄ BN ₅ O ₃	[4]
Molecular Weight	335.13 g/mol	[4]
CAS Number	2243909-59-1	[4]
Appearance	Not specified (typically a solid)	
Primary Solvent	100% Dimethyl Sulfoxide (DMSO)	[5]

Mechanism of Action: Inhibition of Leishmania CPSF3

DNDI-6148 exerts its anti-leishmanial activity by targeting a crucial enzyme in the parasite's RNA processing machinery.[1] Detailed studies have confirmed that **DNDI-6148** is a potent inhibitor of the Leishmania cleavage and polyadenylation specificity factor (CPSF3) endonuclease.[1][6]

CPSF3 is essential for the 3'-end processing of pre-messenger RNA (pre-mRNA) transcripts. This process involves the cleavage of the pre-mRNA at a specific site, followed by the addition of a poly(A) tail. This maturation is critical for mRNA stability, nuclear export, and efficient translation into proteins. By inhibiting CPSF3, **DNDI-6148** disrupts the production of functional mature mRNA, leading to a global shutdown of protein synthesis and ultimately, parasite death.



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Figure 1. Mechanism of action of **DNDI-6148**.

Experimental Protocols

Preparation of a 20 mM **DNDI-6148** Stock Solution in DMSO

This protocol describes the preparation of a 20 mM stock solution of **DNDI-6148** in 100% dimethyl sulfoxide (DMSO), a common starting concentration for in vitro assays.

Materials:

- **DNDI-6148** (solid)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile filter tips

Procedure:

- Determine the required mass of **DNDI-6148**:
 - Use the following formula to calculate the mass of **DNDI-6148** needed to prepare the desired volume of a 20 mM stock solution: $\text{Mass (mg)} = 20 \text{ mmol/L} * \text{Volume (L)} * 335.13 \text{ g/mol} * 1000 \text{ mg/g}$
 - Example for 1 mL of 20 mM stock solution: $\text{Mass (mg)} = 0.020 \text{ mol/L} * 0.001 \text{ L} * 335.13 \text{ g/mol} * 1000 \text{ mg/g} = 6.70 \text{ mg}$
- Weighing **DNDI-6148**:
 - Tare a clean, dry microcentrifuge tube or vial on a calibrated analytical balance.
 - Carefully weigh out the calculated mass of **DNDI-6148** into the tube.
- Dissolving in DMSO:
 - Add the required volume of 100% DMSO to the tube containing the **DNDI-6148**.
 - Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Storage:

- Aliquot the stock solution into smaller volumes in tightly sealed tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short- to mid-term storage (up to 3 months is a general guideline for small molecules in DMSO) or at -80°C for long-term storage.[7]
- Protect the solution from light.

Note on Stability: Specific stability data for **DNDI-6148** in DMSO has not been published. It is recommended to prepare fresh stock solutions for critical experiments or to perform in-house stability validation for long-term storage.

Preparation of Working Solutions

For most cell-based assays, the final concentration of DMSO should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced toxicity. This requires serial dilutions of the high-concentration stock solution.

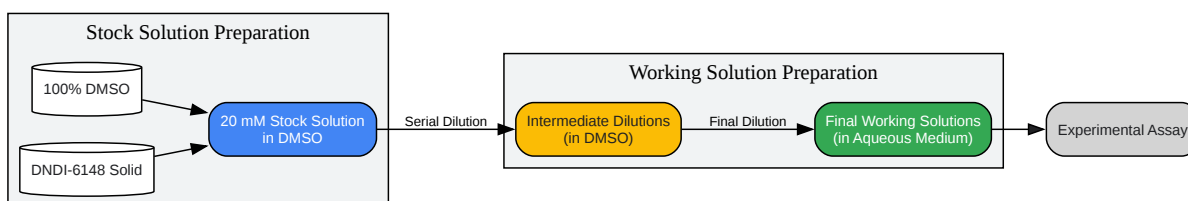
Materials:

- 20 mM **DNDI-6148** stock solution in DMSO
- Appropriate cell culture medium or experimental buffer
- Sterile microcentrifuge tubes or plates
- Pipettors and sterile filter tips

Procedure:

- Intermediate Dilution (in DMSO):
 - Perform serial dilutions of the 20 mM stock solution in 100% DMSO to create a range of intermediate stock concentrations. This allows for the addition of a small, consistent volume of DMSO to the final assay medium across different concentrations of **DNDI-6148**.
- Final Dilution (in Aqueous Medium):

- Further dilute the intermediate DMSO stocks into the final cell culture medium or experimental buffer to achieve the desired final concentrations of **DNDI-6148**.
- Ensure the final concentration of DMSO is below the tolerance level of the cells or assay system.



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Figure 2. Workflow for **DNDI-6148** solution preparation.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **DNDI-6148** is not publicly available. Therefore, standard laboratory precautions for handling chemical compounds of unknown toxicity should be observed.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and chemical-resistant gloves when handling the solid compound and its solutions.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area or in a chemical fume hood.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for chemical waste.

Summary of Quantitative Data

Parameter	Solvent/Medium	Concentration/Value	Reference
Stock Solution	100% DMSO	20 mM	[5]
Thermodynamic Solubility	Fasted State Simulated Intestinal Fluid (FaSSIF, pH 6.5)	5.4 µg/mL	[5]
Thermodynamic Solubility	Fed State Simulated Intestinal Fluid (FeSSIF, pH 5.0)	6.3 µg/mL	[5]

These protocols and application notes are intended to provide a comprehensive guide for the preparation and use of **DNDI-6148** in a research setting. Adherence to these guidelines will help ensure the accuracy and reproducibility of experimental results.

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